

The Pharmacological Profile of Cumyl-INACA: An Uncharacterized Precursor

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Compound of Interest

Compound Name: *Cumyl-inaca*

Cat. No.: *B14078581*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary: **Cumyl-INACA** (N-(1-methyl-1-phenyl-ethyl)-1H-indazole-3-carboxamide) is a synthetic compound identified as a precursor for the synthesis of other potent synthetic cannabinoids, such as 5F-CUMYL-PINACA and 4CN-CUMYL-BUTINACA.^{[1][2]} As of June 2025, the pharmacological activity and potency of **Cumyl-INACA** itself remain unknown.^{[1][2]} Based on the characteristics of structurally similar synthetic cannabinoid precursors, it is anticipated that **Cumyl-INACA** is either inactive or possesses low potency.^{[1][2]}

Introduction

Cumyl-INACA has emerged in the landscape of new psychoactive substances (NPS) following the class-wide ban on synthetic cannabinoids by China in July 2021.^{[1][2]} Its primary significance lies in its role as a chemical intermediate for the production of more complex and pharmacologically active synthetic cannabinoid receptor agonists (SCRAs). This technical guide synthesizes the currently available information on **Cumyl-INACA**, focusing on its identity and the notable absence of pharmacological data.

Chemical and Legal Status

Property	Information	Reference
Formal Name	N-(1-methyl-1-phenylethyl)-1H-indazole-3-carboxamide	[1]
CAS Number	1631075-21-2	[1]
Chemical Formula	C17H17N3O	[1]
Molecular Weight	279.3 g/mol	[1]
Legal Status (US)	Not currently a scheduled substance	[1][2]

Pharmacological Activity: A Knowledge Gap

A comprehensive review of available scientific literature reveals a critical gap in the understanding of **Cumyl-INACA**'s direct pharmacological effects. To date, no in-vitro or in-vivo studies have been published that characterize its binding affinity for cannabinoid receptors (CB1 and CB2) or its functional activity as an agonist or antagonist.

The Center for Forensic Science Research & Education (CFSRE), in a new drug monograph published in June 2025, explicitly states that the "activity and potency of **CUMYL-INACA** are unknown".[1] The monograph further posits that, based on analogous precursor compounds, **Cumyl-INACA** is "expected to be inactive or have low potency".[1][2]

Detection in Forensic Casework

Despite the lack of pharmacological data, **Cumyl-INACA** has been identified in toxicological casework. The CFSRE reported its detection in one toxicology case, where it was found alongside other synthetic cannabinoids, including 4CN-CUMYL-BUTINACA and 5F-ADB.[1][2] This finding underscores its presence in the illicit drug market, likely as a component of mixtures or as a precursor for end-user products.

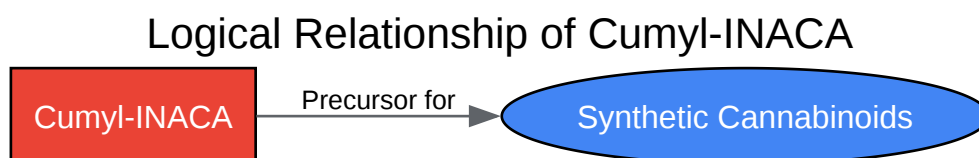
The identification of **Cumyl-INACA** in forensic samples was confirmed through the analysis of a reference standard from Cayman Chemical.[1] Analytical techniques such as Gas

Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) are utilized for its detection and confirmation.[1]

The Role of Cumyl-INACA as a Precursor

The primary significance of **Cumyl-INACA** from a pharmacological and toxicological perspective is its role as a building block for other potent synthetic cannabinoids. The "cumyl" group is a feature of several highly potent SCRAs. The synthesis of compounds like 5F-CUMYL-PINACA and 4CN-CUMYL-BUTINACA can be achieved using **Cumyl-INACA** as a starting material.[1][2]

Below is a simplified logical diagram illustrating the relationship of **Cumyl-INACA** to its more potent derivatives.



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Caption: Logical flow from precursor to active compounds.

Conclusion and Future Research Directions

Currently, **Cumyl-INACA** is characterized more by what is unknown than what is known about its direct pharmacological effects. Its established role as a precursor to potent synthetic cannabinoids makes it a compound of interest for forensic and law enforcement agencies.

Future research should prioritize the in-vitro and in-vivo characterization of **Cumyl-INACA** to definitively determine its pharmacological profile. Key research questions include:

- Does **Cumyl-INACA** exhibit any binding affinity for CB1 and CB2 receptors?
- If there is binding, what is its functional activity (i.e., agonist, antagonist, or allosteric modulator)?
- What are the metabolic pathways of **Cumyl-INACA** in humans?

- Does it possess any off-target activities that could contribute to toxicity?

Answering these questions is crucial for a comprehensive risk assessment and for informing public health and safety responses to the evolving landscape of new psychoactive substances. Until such data is available, **Cumyl-INACA** should be handled with caution, recognizing its association with the production of dangerous and potent synthetic cannabinoids.

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References

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